

An In-depth Technical Guide to the Molecular Targets of Bendazol Hydrochloride

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Compound of Interest

Compound Name: *Bendazol hydrochloride*

Cat. No.: *B108836*

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Introduction

Bendazol (also known as Dibazol) is a benzimidazole derivative that has been primarily utilized as a hypotensive and immunomodulatory agent. Its hydrochloride salt is the common pharmaceutical form. Unlike other benzimidazoles such as albendazole, which are known for their anthelmintic properties through microtubule disruption, **bendazol hydrochloride** exhibits a distinct pharmacological profile. This document provides a comprehensive overview of the identified molecular targets of **bendazol hydrochloride**, the signaling pathways it modulates, and the experimental evidence supporting these findings.

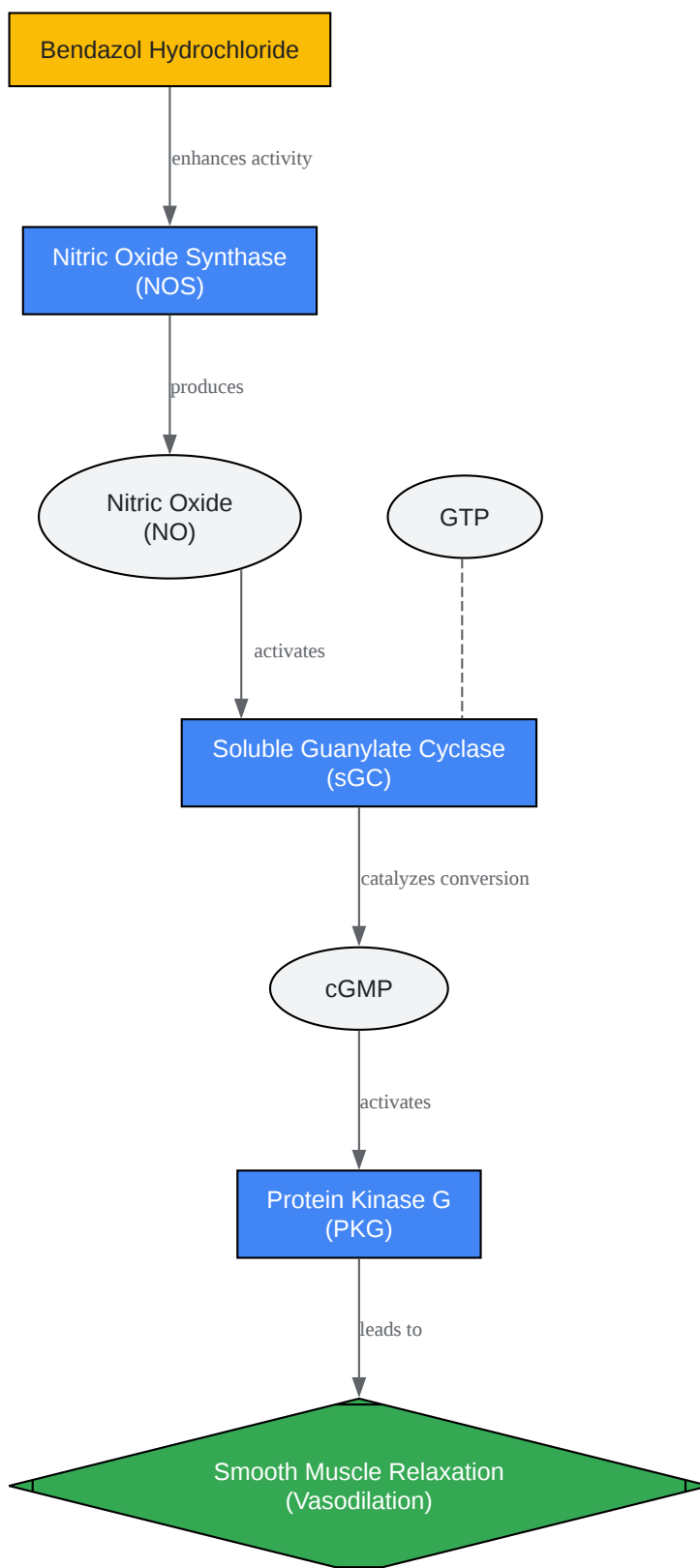
Identified Molecular Targets and Signaling Pathways

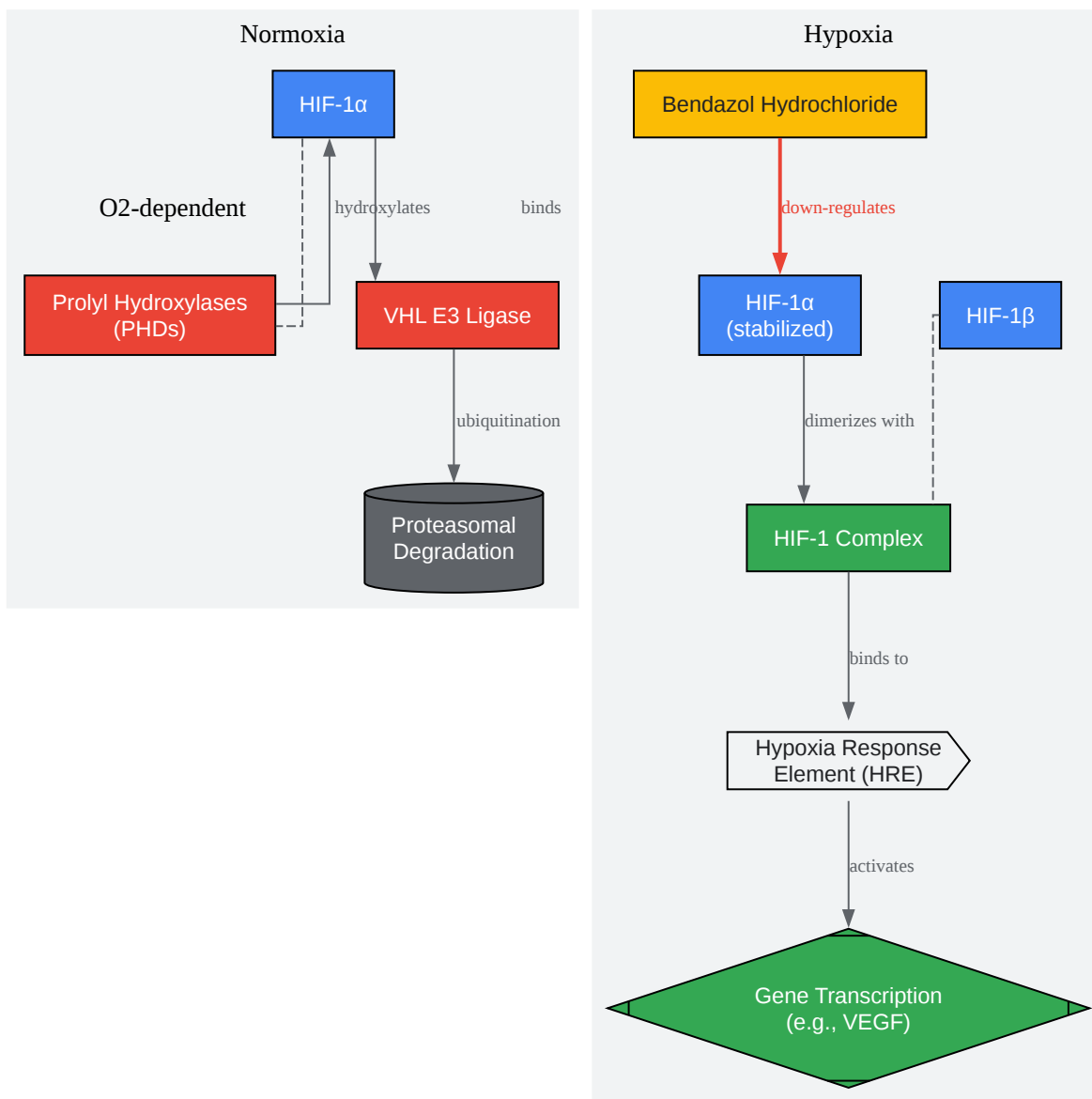
Current research indicates that **bendazol hydrochloride** primarily exerts its effects through the modulation of two key molecular pathways: the Nitric Oxide Synthase (NOS) pathway and the Hypoxia-Inducible Factor-1 α (HIF-1 α) pathway.

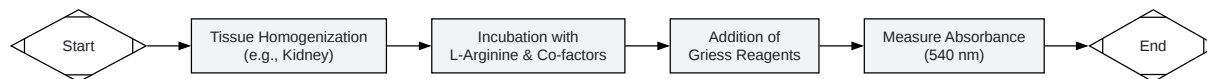
Nitric Oxide Synthase (NOS) Activation

Bendazol has been shown to enhance the activity of Nitric Oxide Synthase (NOS), an enzyme family responsible for the synthesis of nitric oxide (NO).^{[1][2][3]} NO is a critical signaling molecule involved in various physiological processes, including vasodilation, neurotransmission, and immune responses. The activation of NOS by bendazol leads to an

increase in NO production, which in turn activates soluble guanylate cyclase (sGC). This enzyme catalyzes the conversion of guanosine triphosphate (GTP) to cyclic guanosine monophosphate (cGMP).[4][5][6] Elevated cGMP levels then activate cGMP-dependent protein kinase (PKG), leading to the phosphorylation of downstream targets that ultimately result in smooth muscle relaxation and vasodilation.[4][6] This mechanism is believed to be the basis for bendazol's hypotensive effects.[2]







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References

- 1. cjmb.org [cjmb.org]
- 2. selleckchem.com [selleckchem.com]
- 3. Bendazol | Dopamine Receptor | NO Synthase | TargetMol [targetmol.com]
- 4. Targeting the nitric oxide/cGMP signaling pathway to treat chronic pain - PMC [pmc.ncbi.nlm.nih.gov]
- 5. cusabio.com [cusabio.com]
- 6. cGMP-Dependent Protein Kinases and cGMP Phosphodiesterases in Nitric Oxide and cGMP Action - PMC [pmc.ncbi.nlm.nih.gov]
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